

# An In-depth Technical Guide to MCC-134 Thermocouple Input Compatibility

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MCC-134

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This technical guide provides a comprehensive overview of the Measurement Computing **MCC-134** thermocouple input compatibility, designed for precision temperature measurement in research, scientific, and drug development applications. The document details the device's specifications, supported thermocouple types, and best practices for achieving accurate and reliable data.

## Core Specifications

The **MCC-134** is a 4-channel, 24-bit resolution thermocouple measurement HAT (Hardware Attached on Top) for Raspberry Pi. It offers isolated inputs to minimize noise and protect the Raspberry Pi in harsh electrical environments.

Feature	Specification
Number of Channels	4 isolated thermocouple inputs <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
A/D Converter Resolution	24-bit <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Update Interval	1 second (minimum) <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Cold Junction Compensation	Three high-resolution CJC sensors <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Open Thermocouple Detection	Supported on all channels <a href="#">[1]</a> <a href="#">[2]</a>
Supported APIs	C, C++, Python <a href="#">[1]</a> <a href="#">[6]</a>

## Thermocouple Compatibility and Accuracy

The **MCC-134** supports a wide range of thermocouple types, each with a specific measurement range and accuracy. The type of thermocouple is software-selectable on a per-channel basis.

[\[1\]](#)[\[6\]](#)

Thermocouple Type	Measurement Range (°C)
J	-210 to 1200
K	-270 to 1372
R	-50 to 1768
S	-50 to 1768
T	-270 to 400
N	-270 to 1300
E	-270 to 1000
B	0 to 1820

Note: The accuracy specifications provided by the manufacturer include polynomial linearization, cold-junction compensation error, and system noise. These values do not account for the inherent error of the thermocouple sensor itself.

## Experimental Protocols for Accurate Measurements

Achieving the highest accuracy with the **MCC-134** requires adherence to specific experimental best practices. These protocols are designed to minimize environmental and systemic sources of error.

### Environmental Control

- Minimize Temperature Transients: Operate the **MCC-134** in a stable temperature environment. Avoid placing the device near sources of fluctuating heat or cold, as sudden changes can introduce errors.[\[1\]](#)

- **Ensure Steady Airflow:** A consistent and gentle airflow across the device can help dissipate heat and reduce measurement errors.[\[1\]](#)

## System Configuration

- **Reduce Raspberry Pi Processor Load:** High processor load on the Raspberry Pi can increase its operating temperature, potentially affecting the accuracy of the cold junction compensation. Running programs that only load a single core can result in a cooler operating temperature compared to fully loading all cores.[\[1\]](#)[\[7\]](#)
- **Optimal Stacking Placement:** When using multiple stacked HATs, position the **MCC-134** furthest from the Raspberry Pi. This minimizes the thermal impact of the Raspberry Pi's processor on the **MCC-134**'s sensitive analog circuitry.[\[1\]](#)[\[7\]](#)
- **Warm-up Time:** Allow the device to warm up for a recommended 15 minutes to ensure all components have reached a stable operating temperature.

## Software and Data Acquisition

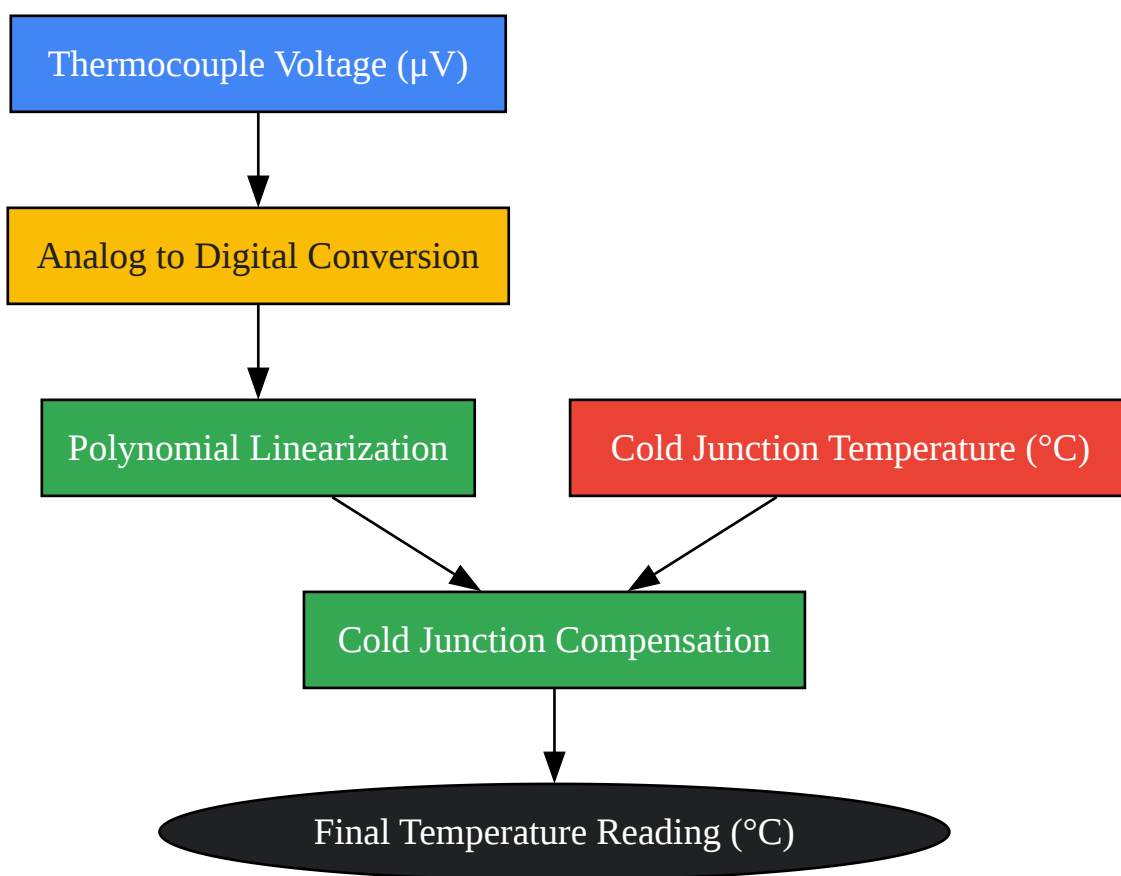
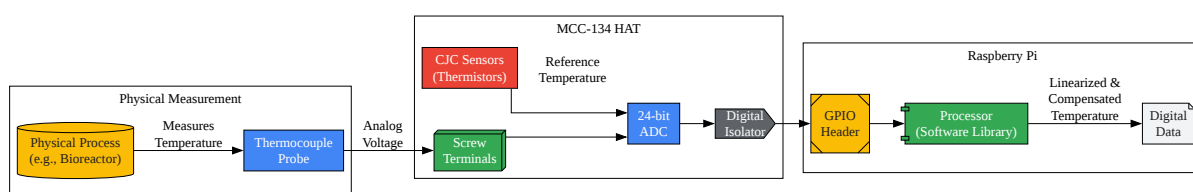
The **MCC-134** is supported by an open-source library of commands in C, C++, and Python, available on GitHub.[\[1\]](#)[\[6\]](#) These libraries provide the necessary functions to configure the thermocouple type for each channel, read temperature data, and check for open thermocouple conditions.

Example Data Acquisition Workflow (Python):

- **Import Library:** Import the daqhats library.
- **Open Device:** Open a connection to the **MCC-134** device at its specified address.
- **Configure Channel:** For each active channel, set the thermocouple type (e.g., 'J', 'K', 'T').
- **Read Temperature:** In a loop, read the temperature value from each configured channel.
- **Error Handling:** Implement checks for open thermocouple errors.
- **Close Device:** Close the connection to the device when measurements are complete.

## Visualizing the Measurement Pathway

To understand the flow of information and the critical components involved in a thermocouple measurement with the **MCC-134**, the following diagrams illustrate the key relationships and processes.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)